Technical Profile: 4-Cyclopropyl-2-fluorobenzaldehyde[1]

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Compound of Interest

Compound Name:	*4-Cyclopropyl-2-fluorobenzaldehyde*
CAS No.:	*946118-82-7*
Cat. No.:	*B1428004*

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Executive Summary

4-Cyclopropyl-2-fluorobenzaldehyde (CAS 946118-82-7) is a specialized organofluorine intermediate critical to modern drug discovery. It serves as a high-value pharmacophore building block, particularly in the synthesis of kinase inhibitors and PARP inhibitors. The compound combines the metabolic stability of the cyclopropyl moiety with the bioisosteric modulation provided by the fluorine atom, offering a strategic advantage in optimizing ADME (Absorption, Distribution, Metabolism, and Excretion) profiles.

This guide provides a comprehensive technical analysis of the compound's physicochemical properties, validated synthetic pathways, and its strategic application in medicinal chemistry.

Chemical Identity & Physicochemical Profile[2][3][4][5][6][7]

Precise identification is paramount due to the existence of close structural isomers (e.g., 2-cyclopropyl-4-fluorobenzaldehyde, CAS 1697223-54-3).

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Property	Specification
Chemical Name	4-Cyclopropyl-2-fluorobenzaldehyde
CAS Number	946118-82-7
Molecular Formula	$C_{10}H_9FO$
Molecular Weight	164.18 g/mol
Appearance	Colorless to light yellow liquid or low-melting solid
Boiling Point	~245–250 °C (Predicted at 760 mmHg)
Density	~1.18 g/cm³ (Predicted)
Solubility	Soluble in DCM, EtOAc, DMSO, Methanol; Insoluble in water
Key Functional Groups	Aldehyde (Electrophile), Fluorine (Electronic modulator), Cyclopropyl (Lipophilic spacer)

Synthetic Pathways & Production[2][4][5][7][12][13]

The most robust industrial and laboratory-scale synthesis involves a Palladium-catalyzed Suzuki-Miyaura cross-coupling reaction. This method is preferred over Friedel-Crafts acylation due to the sensitivity of the cyclopropyl ring to strong Lewis acids, which can cause ring opening.

Validated Synthetic Protocol (Suzuki Coupling)

Reaction Overview: Coupling of 4-Bromo-2-fluorobenzaldehyde with Cyclopropylboronic acid.

- Precursor: 4-Bromo-2-fluorobenzaldehyde (CAS 57848-46-1)[1]
- Reagent: Cyclopropylboronic acid (CAS 411235-57-9)
- Catalyst: $Pd(dppf)Cl_2$·DCM or $Pd(OAc)_2$/SPhos
- Base: Potassium Phosphate (K_3PO_4) or Potassium Carbonate (K_2CO_3)

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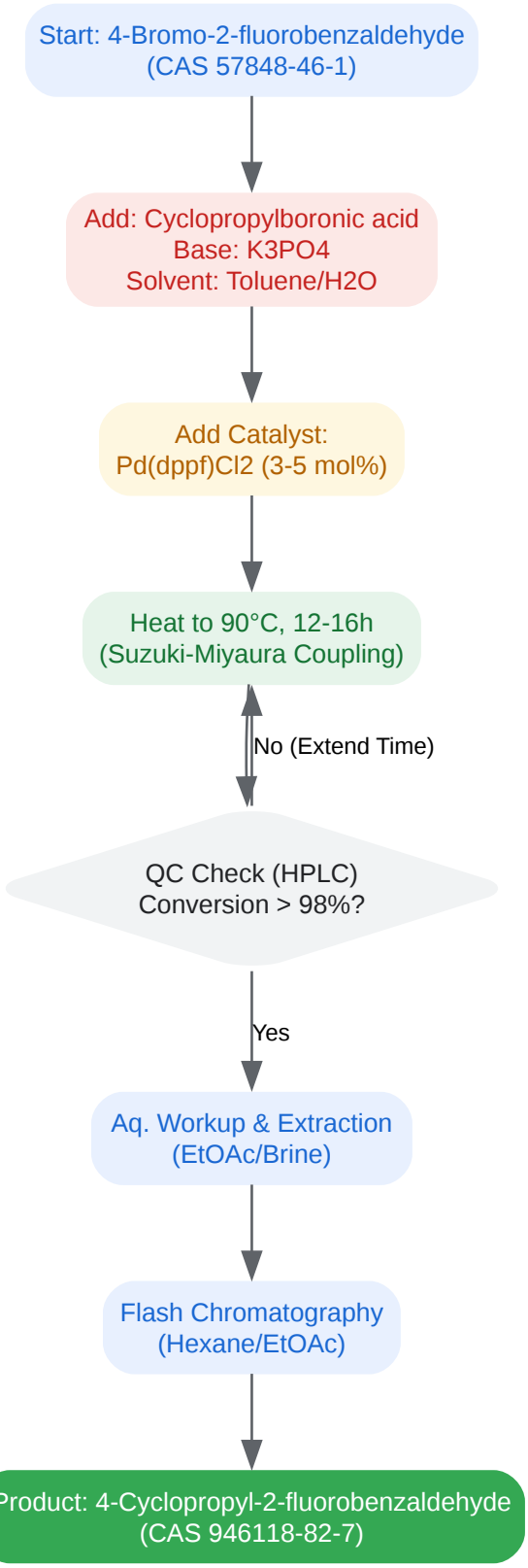
- Solvent System: Toluene/Water (3:1) or 1,4-Dioxane/Water

Step-by-Step Methodology:

- Charge: In a reaction vessel equipped with a reflux condenser and nitrogen inlet, charge 4-Bromo-2-fluorobenzaldehyde (1.0 eq), Cyclopropylboronic acid (1.2–1.5 eq), and K_3PO_4 (2.0 eq).
- Solvent Addition: Add Toluene and Water (degassed).
- Catalyst Addition: Add $Pd(dppf)Cl_2$ (0.03–0.05 eq) under a nitrogen stream.
- Reaction: Heat the mixture to 85–95 °C for 12–16 hours. Monitor by HPLC or TLC for the disappearance of the aryl bromide.
- Work-up: Cool to room temperature. Dilute with Ethyl Acetate and wash with water followed by brine.
- Purification: Dry the organic layer over Na_2SO_4, concentrate in vacuo, and purify via silica gel flash chromatography (Hexanes/EtOAc gradient).

Synthesis Workflow Diagram

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Caption: Figure 1. Palladium-catalyzed synthesis workflow for **4-Cyclopropyl-2-fluorobenzaldehyde**.

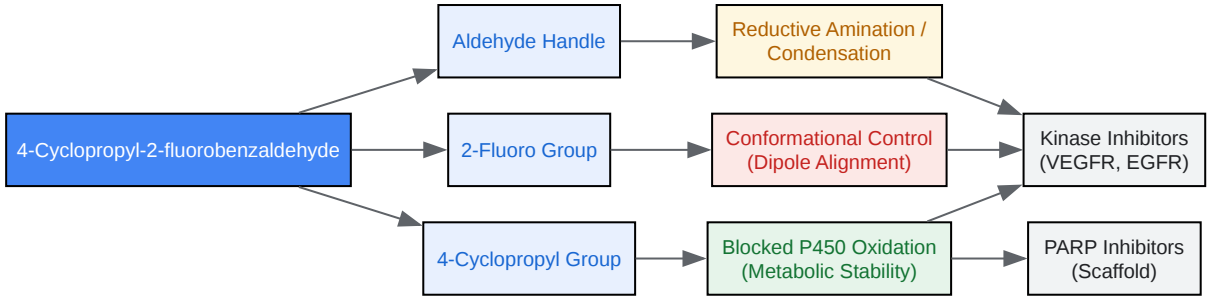
Applications in Medicinal Chemistry

This intermediate is highly valued for two specific structural properties: the cyclopropyl ring and the ortho-fluorine substitution.

Mechanistic Advantages

- Metabolic Stability: The cyclopropyl group is a bioisostere for isopropyl or ethyl groups but possesses stronger C-H bonds (approx. 106 kcal/mol vs. 98 kcal/mol for alkyls), making it resistant to Cytochrome P450 oxidation.
- Conformational Locking: The fluorine atom at the 2-position induces a specific conformation of the aldehyde (and subsequent derivatives) relative to the benzene ring due to electrostatic repulsion and dipole effects. This "pre-organization" often improves binding affinity to kinase pockets.
- Lipophilicity Modulation: The combination increases logP slightly without adding excessive bulk, aiding in membrane permeability.

Structural Logic Diagram



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Caption: Figure 2. Structure-Activity Relationship (SAR) logic for drug design applications.

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Analytical Characterization

To ensure the integrity of the intermediate before use in downstream synthesis, the following analytical criteria should be met:

- ^{1}H NMR (400 MHz, $CDCl_3$):
  - Aldehyde (-CHO): Singlet at ~10.2 ppm.
  - Aromatic Protons: Multiplets in the 7.0–7.8 ppm range.
  - Cyclopropyl Methine (-CH-): Multiplet at ~1.9 ppm.
  - Cyclopropyl Methylene ($-CH_2-$): Two multiplets at ~1.1 ppm and ~0.8 ppm.
- ^{19}F NMR: Singlet around -120 to -125 ppm (relative to $CFCl_3$).
- Mass Spectrometry (LC-MS): $[M+H]^+$ peak at 165.2 m/z.

Safety & Handling

- Hazards: Classified as an Irritant (Skin Irrit. 2, Eye Irrit.[2] 2A, STOT SE 3).
- Storage: Store under inert atmosphere (Nitrogen/Argon) at 2–8 °C. Aldehydes are prone to air oxidation to the corresponding benzoic acid (4-cyclopropyl-2-fluorobenzoic acid).
- Handling: Use in a fume hood. Avoid contact with strong oxidizing agents and strong bases.

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